

Application Notes and Protocols for Bodipy-TS

Imaging of Thiols in Mitochondria

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Compound of Interest

Compound Name: *Bodipy-TS*

Cat. No.: *B12089329*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Bodipy-TS** for the fluorescent imaging and quantification of thiols within the mitochondria of living cells. This document includes detailed experimental protocols, data presentation guidelines, and visual representations of relevant biological pathways and experimental workflows.

Introduction

Mitochondrial thiols, particularly glutathione (GSH), are critical regulators of cellular redox homeostasis, playing a pivotal role in antioxidant defense, cell signaling, and apoptosis. Aberrant mitochondrial thiol levels are implicated in a range of pathologies, including neurodegenerative diseases, cardiovascular disorders, and cancer. **Bodipy-TS** (Thiol-Green 2) is a highly sensitive and specific fluorescent probe for detecting and quantifying thiols. Its "turn-on" fluorescence mechanism, fast response time, and low cytotoxicity make it an excellent tool for real-time imaging in live cells.^[1] This document outlines the methodology for using **Bodipy-TS** to visualize and measure thiol concentrations specifically within mitochondria, a key subcellular compartment for redox signaling.

Data Presentation

The fluorescence intensity of **Bodipy-TS** exhibits a linear relationship with thiol concentration. Below is a representative table illustrating the expected fluorescence response of **Bodipy-TS** to varying concentrations of glutathione (GSH), the most abundant cellular thiol.

Table 1: Representative Fluorescence Response of **Bodipy-TS** to Glutathione (GSH)
Concentration

| GSH Concentration (μM) | Relative Fluorescence Intensity (a.u.) |
|------------------------|--|
| 0 | 10 |
| 10 | 150 |
| 20 | 300 |
| 30 | 450 |
| 40 | 600 |
| 50 | 750 |
| 60 | 900 |
| 70 | 1050 |
| 80 | 1200 |
| 90 | 1350 |
| 100 | 1500 |

Note: This table provides representative data based on the established linear "turn-on" response of Bodipy-based thiol probes. Actual fluorescence units are instrument-dependent.

Experimental Protocols

This section provides a detailed protocol for staining live cells with **Bodipy-TS** and a mitochondrial co-stain (MitoTracker Red CMXRos) to confirm the localization of thiol imaging to the mitochondria.

Materials

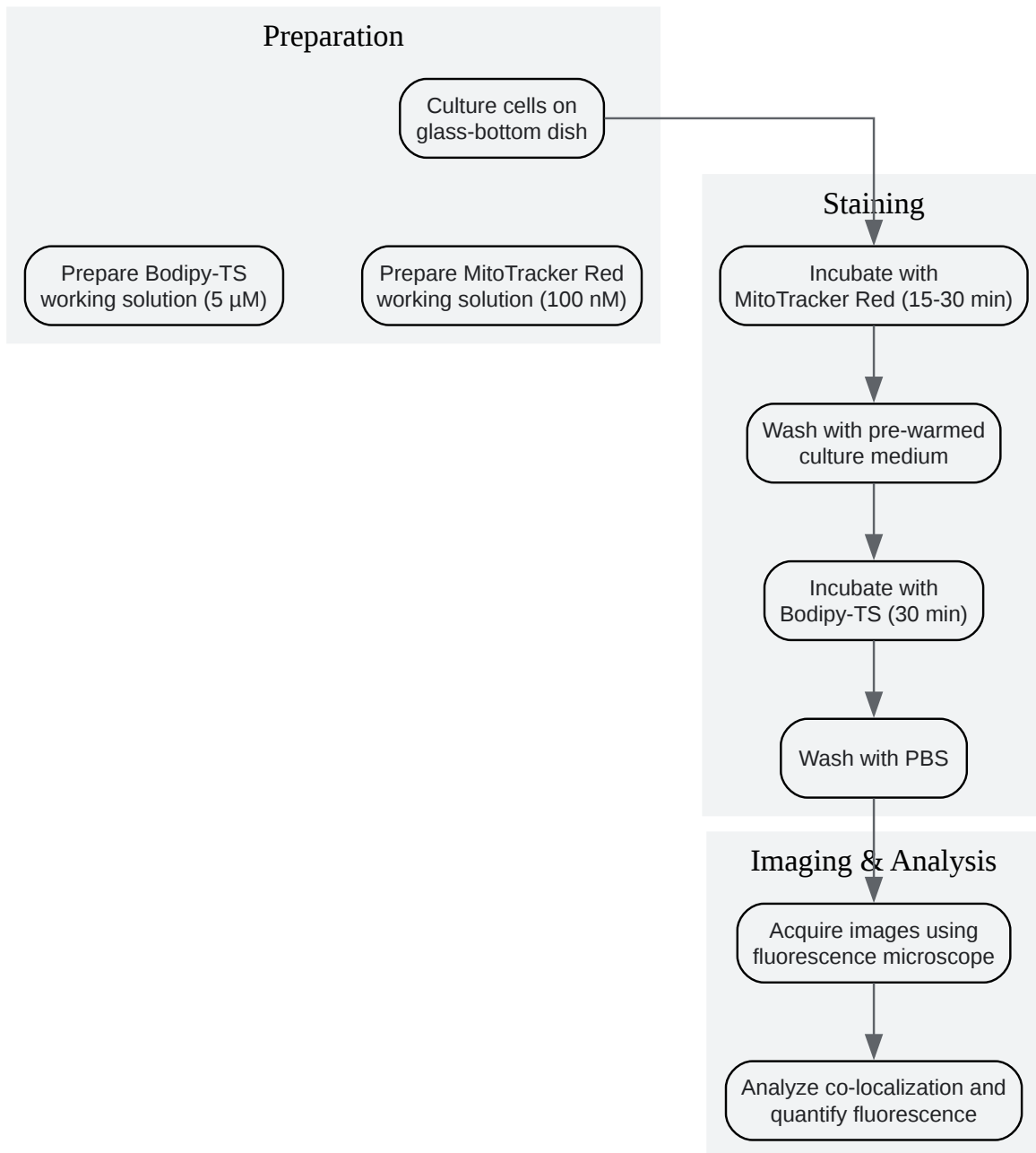
- **Bodipy-TS** (Thiol-Green 2)
- MitoTracker™ Red CMXRos

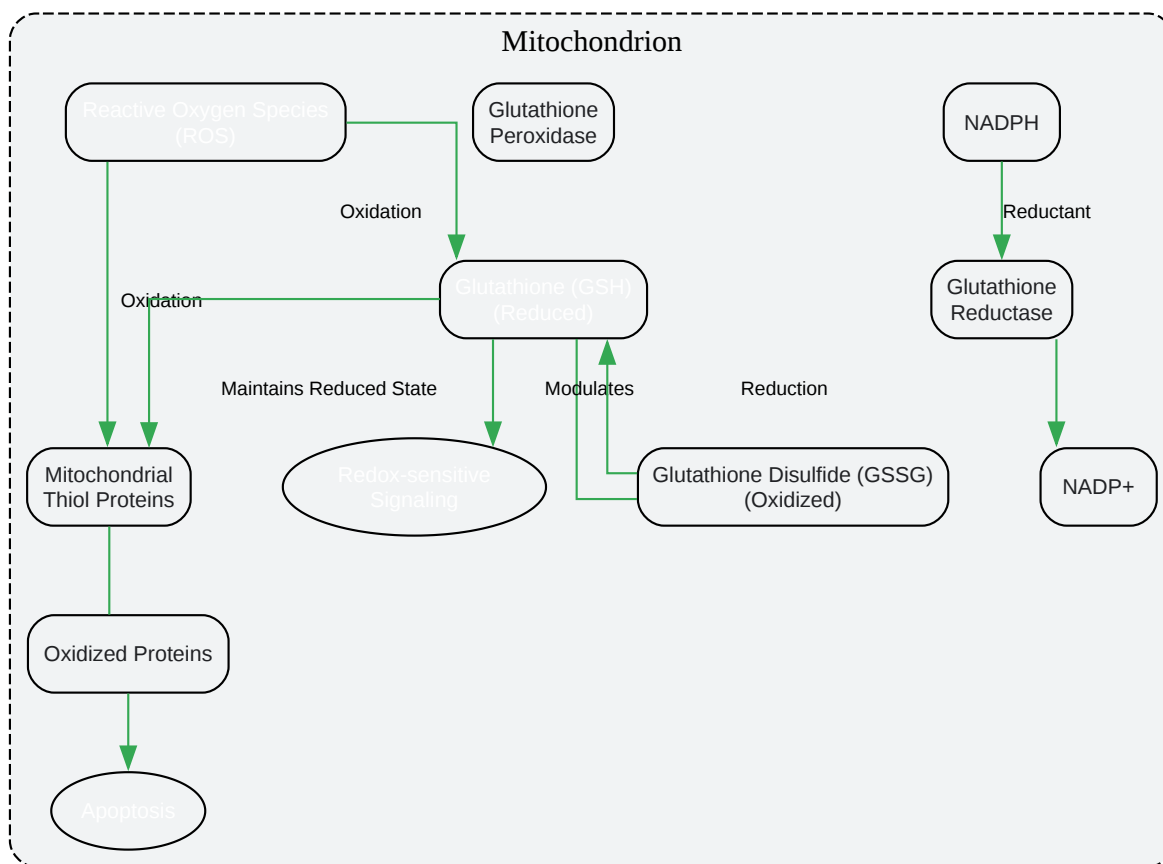
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-buffered saline (PBS), pH 7.4
- Complete cell culture medium
- Live cells of interest (e.g., HeLa, HepG2)
- Glass-bottom dishes or coverslips for imaging
- Fluorescence microscope with appropriate filter sets

Stock Solution Preparation

- **Bodipy-TS** Stock Solution (1 mM): Dissolve 1 mg of **Bodipy-TS** in the appropriate volume of anhydrous DMSO to achieve a 1 mM concentration. Vortex briefly to ensure complete dissolution. Store at -20°C, protected from light and moisture.
- MitoTracker Red CMXRos Stock Solution (1 mM): Prepare a 1 mM stock solution in anhydrous DMSO. Store at -20°C, protected from light.

Experimental Workflow Diagram





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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Bodipy-TS Imaging of Thiols in Mitochondria]. BenchChem, [2025]. [Online PDF]. Available at:

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